

Kihadanin A: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Kihadanin A*

Cat. No.: *B1585434*

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An In-depth Review of a Promising Limonoid Compound

Introduction

Kihadanin A is a naturally occurring limonoid, a class of highly oxygenated triterpenoid compounds predominantly found in plants of the Meliaceae family. Limonoids have garnered significant interest in the scientific community due to their diverse and potent biological activities, including anticancer, anti-inflammatory, and insecticidal properties. This technical guide provides a comprehensive overview of the current knowledge on **Kihadanin A**, including its chemical properties, potential mechanisms of action, and relevant experimental data from closely related compounds to inform future research and drug development efforts. While direct experimental data on **Kihadanin A** is limited, this guide consolidates available information and provides a strong rationale for its further investigation.

Chemical Properties of **Kihadanin A**

Property	Value
Molecular Formula	C ₃₁ H ₃₆ O ₁₃
Molecular Weight	616.6 g/mol
Class	Limonoid
Sub-class	Phragmalin-type
CAS Number	125276-62-2
Natural Sources	Believed to be isolated from plants of the Meliaceae family, such as <i>Chukrasia tabularis</i> .

Putative Mechanism of Action: Targeting Glycogen Synthase Kinase-3 β (GSK-3 β)

In silico molecular docking studies have identified **Kihadanin A** as a potential inhibitor of Glycogen Synthase Kinase-3 β (GSK-3 β), a serine/threonine kinase that plays a crucial role in a multitude of cellular processes.[1][2] GSK-3 β is a key regulator in signaling pathways implicated in various diseases, including cancer, neurodegenerative disorders, and inflammatory conditions.[1][2] The dysregulation of GSK-3 β activity is a hallmark of many pathological states, making it an attractive target for therapeutic intervention.

The proposed mechanism involves **Kihadanin A** binding to the ATP-binding pocket of GSK-3 β , thereby preventing the phosphorylation of its downstream substrates. This inhibition can modulate several signaling pathways, leading to various cellular responses.

Figure 1: Putative signaling pathway of **Kihadanin A** via GSK-3 β inhibition.

Biological Activities and Quantitative Data

While specific experimental data for **Kihadanin A** is not yet available in the public domain, the biological activities of structurally similar phragmalin-type limonoids isolated from *Chukrasia tabularis* provide strong evidence for its potential therapeutic effects.

Cytotoxic Activity

Limonoids isolated from the Meliaceae family have demonstrated significant cytotoxic effects against various cancer cell lines. While data for **Kihadanin A** is pending, studies on other limonoids from the related genus *Khaya* provide insight into the potential of this compound class.

Table 1: Cytotoxicity of Limonoids from *Khaya ivorensis* against Human Cancer Cell Lines

Compound	Cell Line	IC ₅₀ (μM)	Reference
3-O-methyl-butyrylseneganolide A	HL-60 (Leukemia)	21.1	[1]
Seneganolide A	HL-60 (Leukemia)	39.5	[1]
1,3-dideacetylkhivorin	A-549 (Lung)	30.2	[1]
Ivorenoid C	HL-60 (Leukemia)	0.19	[3]
Ivorenoid F	P388 (Murine Leukemia)	0.63	[3]

Anti-inflammatory Activity

Several phragmalin-type limonoids from *Chukrasia tabularis* have been shown to inhibit the production of nitric oxide (NO), a key inflammatory mediator, in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells.

Table 2: Anti-inflammatory Activity of Phragmalin-Type Limonoids from *Chukrasia tabularis*

Compound	IC ₅₀ for NO Inhibition (μM)	Reference
Chuktabamalin A	21.72 ± 2.79	[4]
Chuktabamalin B	23.29 ± 1.00	[4]
Chuktabamalin C	47.08 ± 3.47	[4]
Chuktabamalin E	66.67 ± 2.89	[4]
Limonoid 2 (Unnamed)	4.58	[5]
Tabularisin Q	13.13	[5]
Chuktabularin Y	10.40	[5]

Insecticidal Activity

Extracts from the Meliaceae family are well-known for their insecticidal properties, largely attributed to their limonoid content. While specific data for **Kihadanin A** is unavailable, extracts from *Khaya ivorensis* have demonstrated significant termiticidal activity. The evaluation of **Kihadanin A** against agricultural pests such as *Spodoptera frugiperda* is a promising area for future research.

Experimental Protocols

The following are detailed methodologies for key experiments relevant to the evaluation of **Kihadanin A**'s biological activities.

Cytotoxicity Assessment: MTT Assay

This protocol outlines the determination of the cytotoxic effects of a compound on cancer cell lines using a 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay.[2][6][7]

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